2-Methylprop-2-ene-1-sulfonyl Chloride: Technical Profile & Synthetic Applications

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Compound of Interest

Compound Name:	*2-Methylprop-2-ene-1-sulfonyl chloride*
CAS No.:	*14568-34-4*
Cat. No.:	*B2597791*

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Executive Summary

2-Methylprop-2-ene-1-sulfonyl chloride (CAS 14568-34-4), also known as methallylsulfonyl chloride, is a specialized organosulfur reagent characterized by an allylic sulfonyl chloride motif. Unlike standard alkyl sulfonyl chlorides, this compound possesses a dual-reactivity profile: it functions as a conventional electrophile for sulfonylation (e.g., sulfonamide formation) and as a latent allylic electrophile capable of sulfur dioxide (

) extrusion under transition-metal catalysis.

This guide details the physicochemical properties, handling protocols, and advanced synthetic applications of methallylsulfonyl chloride, with a specific focus on its role in palladium-catalyzed desulfinylative cross-coupling—a critical methodology for constructing

and

carbon frameworks in drug discovery.

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Physicochemical Profile

The introduction of the methyl group at the 2-position of the allyl moiety imparts steric differentiation compared to the parent allylsulfonyl chloride, influencing both stability and regioselectivity in subsequent couplings.

Table 1: Technical Specifications

Property	Data
CAS Number	14568-34-4
IUPAC Name	2-Methylprop-2-ene-1-sulfonyl chloride
Synonyms	Methallylsulfonyl chloride; 2-Methyl-2-propene-1-sulfonyl chloride
Molecular Formula	
Molecular Weight	154.61 g/mol
Physical State	Colorless to pale yellow liquid (or low-melting solid depending on purity)
Boiling Point	~195°C (Predicted); Decomposes at elevated temperatures
Solubility	Soluble in DCM, THF, EtOAc, Acetonitrile; Reacts with water/alcohols
Stability	Moisture sensitive (hydrolyzes to sulfonic acid/HCl); Potentially lachrymatory
Storage	2–8°C under inert atmosphere (or Ar); Anhydrous conditions

Synthetic Utility & Reactivity Architecture

The utility of CAS 14568-34-4 stems from its ability to diverge into two distinct mechanistic pathways depending on the reaction conditions.

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Pathway A: Nucleophilic Substitution (Retention of Sulfur)

In the presence of bases (e.g.,

, Pyridine) and nucleophiles (amines, alcohols), the compound behaves as a classic sulfonyl chloride.

- Outcome: Formation of Methallylsulfonamides or Methallylsulfonates.
- Application: These products are valuable intermediates for intramolecular Diels-Alder reactions or radical cyclizations where the sulfonyl group serves as a temporary tether or activating group.

Pathway B: Desulfinylative Allylation (Extrusion of Sulfur)

Under palladium catalysis, the C–S bond becomes labile. The sulfonyl chloride acts as a surrogate for an allylic halide.

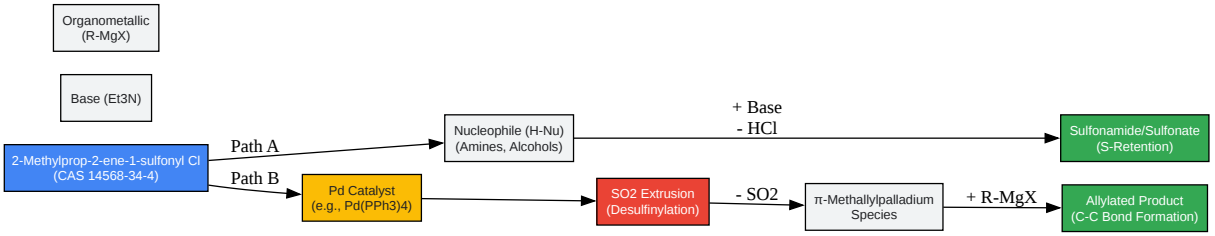
- Mechanism: Oxidative addition of Pd(0) to the S–Cl bond, followed by

  extrusion, generates a

  -allylpalladium intermediate.
- Outcome: Formation of C–C bonds with nucleophiles (e.g., Grignard reagents, enolates).
- Advantage: Avoids the use of unstable allylic halides and allows for regiospecific coupling (linear vs. branched) governed by the ligand environment.

Visualization: Reactivity Flowchart

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Figure 1: Divergent reactivity pathways of methallylsulfonyl chloride. Path A retains the sulfur atom for sulfonamide synthesis. Path B utilizes the molecule as an allylic electrophile via Pd-catalyzed desulfinylation.

Experimental Protocols

Protocol A: Synthesis of Methallylsulfonamides (Standard Coupling)

Primary Application: Creating "Hinsberg-type" intermediates for medicinal chemistry.

Reagents:

- **2-Methylprop-2-ene-1-sulfonyl chloride** (1.0 equiv)
- Primary/Secondary Amine (1.0 equiv)
- Triethylamine (

) or Pyridine (1.2–1.5 equiv)
- Dichloromethane (DCM), anhydrous

Procedure:

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- Setup: Flame-dry a round-bottom flask and purge with nitrogen. Add the amine and

  to anhydrous DCM (0.2 M concentration).
- Addition: Cool the solution to 0°C. Add **2-methylprop-2-ene-1-sulfonyl chloride** dropwise (neat or dissolved in minimal DCM) to control the exotherm.
- Reaction: Stir at 0°C for 30 minutes, then warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (disappearance of amine).
- Workup: Quench with water. Wash the organic layer with 1M HCl (to remove unreacted amine/pyridine), saturated

  , and brine.
- Purification: Dry over

  , filter, and concentrate. Purify via silica gel chromatography (typically Hexanes/EtOAc).

Protocol B: Pd-Catalyzed Desulfinylative Allylation

Advanced Application: Using the sulfonyl chloride as a methallyl electrophile. Reference Basis: Adapted from methodologies for allylic sulfonyl chlorides (e.g., Dubbaka & Vogel).

Reagents:

- **2-Methylprop-2-ene-1-sulfonyl chloride** (1.0 equiv)
- Grignard Reagent (

  , e.g.,

) (1.2–1.5 equiv)
- Catalyst:

  (5 mol%)
- Solvent: THF (anhydrous, degassed)

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Procedure:

- Catalyst Prep: In a glovebox or under strict Ar line, dissolve

  and the sulfonyl chloride in THF.
- Addition: Cool the mixture to 0°C or -78°C depending on the nucleophile's reactivity.
- Coupling: Add the Grignard reagent dropwise.[1] Note: Slow addition is crucial to prevent homocoupling of the Grignard.
- Desulfinylation: The reaction mixture is warmed to RT (or reflux if necessary, though allylic systems are reactive). Gas evolution (

) may be observed.[2]
- Workup: Quench with saturated

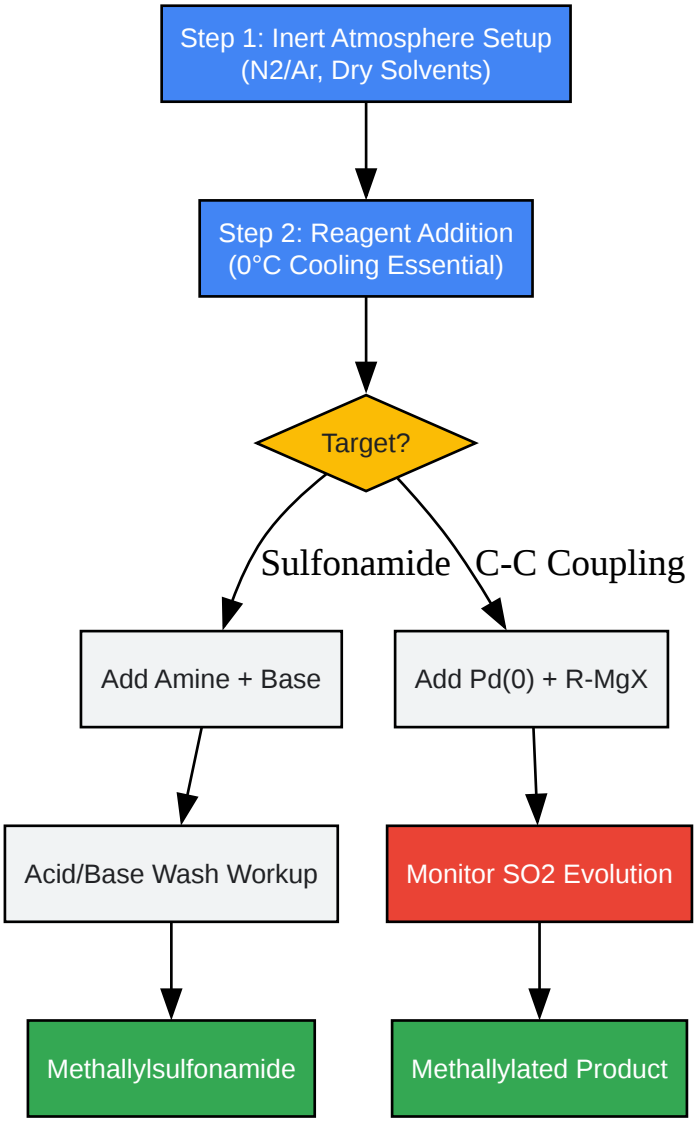
  . Extract with

  .
- Outcome: Yields the methallylated arene/alkane (

).

Visualization: Synthesis Workflow

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Figure 2: Operational workflow for handling CAS 14568-34-4 in standard vs. catalytic protocols.

Safety & Handling (E-E-A-T)

Hazard Class: Corrosive (Skin Corr. 1B), Lachrymator.

- Moisture Sensitivity: Like all sulfonyl chlorides, this compound reacts violently with water to release HCl and methallylsulfonic acid. All glassware must be oven-dried.
- Corrosivity: Direct contact causes severe skin burns and eye damage. Double-gloving (Nitrile/Neoprene) and a face shield are recommended during the initial addition phase.

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- Inhalation: The compound likely possesses lachrymatory properties similar to allylsulfonyl chloride. All operations must be conducted in a well-ventilated fume hood.
- Decomposition: Avoid heating above 100°C without solvent, as

  extrusion can lead to pressure buildup in closed vessels.

References

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